

Proper Disposal Procedures for Hypoxanthine-¹³C₂,¹⁵N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hypoxanthine-¹³C₂,¹⁵N

Cat. No.: B589819

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This guide provides essential safety and logistical information for the proper disposal of **Hypoxanthine-¹³C₂,¹⁵N**, a non-radioactive, stable isotope-labeled compound. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Key Safety Considerations

Hypoxanthine-¹³C₂,¹⁵N is labeled with the stable isotopes ¹³C and ¹⁵N. These isotopes are not radioactive. Therefore, the disposal procedures are dictated by the chemical properties of the parent compound, hypoxanthine, rather than radiological concerns.[1][2][3]

Safety Data Sheets (SDS) for unlabeled hypoxanthine present varied hazard classifications. While some suppliers classify it as non-hazardous, others identify it as a skin, eye, and respiratory irritant[4]. To ensure the highest safety standard, it is prudent to handle **Hypoxanthine-¹³C₂,¹⁵N** and its associated waste as a hazardous chemical irritant.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Hypoxanthine-¹³C₂,¹⁵N**.

Property	Value	Reference
Analyte Name	Hypoxanthine-4,5- ¹³ C ₂ -7- ¹⁵ N	[5]
CAS Number	1330265-04-7	[5]
Molecular Formula	¹³ C ₂ C ₃ H ₄ ¹⁵ NN ₃ O	[5]
Molecular Weight	139.09 g/mol	[5]
Purity	>95% (HPLC)	[5]
Appearance	Solid (Neat)	[5]
Storage Temperature	-20°C	[5]

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for the safe disposal of **Hypoxanthine-¹³C₂,¹⁵N** from a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing appropriate PPE.

- **Gloves:** Nitrile or other chemically resistant gloves. Inspect for tears or holes before use.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat to protect from skin contact.

Step 2: Waste Segregation and Collection

Proper segregation is critical to ensure safe disposal.

- **Designate a Waste Stream:** Designate a specific waste stream for "non-halogenated solid chemical waste" or as directed by your institution's Environmental Health and Safety (EHS) department.
- **Avoid Mixing:** Do not mix **Hypoxanthine-¹³C₂,¹⁵N** waste with incompatible waste streams such as sharps, biohazards, radioactive waste, or halogenated solvents.[6][7]

- **Collect Contaminated Materials:** Collect all materials contaminated with **Hypoxanthine-13C2,15N**, including:
 - Unused or expired neat compound.
 - Contaminated lab supplies (e.g., weigh boats, pipette tips, gloves, bench paper).

Step 3: Container Selection and Labeling

Use a designated hazardous waste container that is compatible with the waste.

- **Select a Container:** Use a sturdy, leak-proof container with a secure, tight-fitting lid. The container must be chemically compatible with the solid waste.^{[6][7]}
- **Label the Container:** Immediately label the container using your institution's official hazardous waste tag.^{[6][8]} The label must include:
 - The words "Hazardous Waste".^[8]
 - Full Chemical Name: "**Hypoxanthine-13C2,15N**". Do not use abbreviations.
 - All Components: If it is a mixture, list all constituents, including trace materials and their approximate percentages.^{[7][8]}
 - Hazard Pictograms: Mark the appropriate hazard box. Based on the more stringent SDS, you should indicate "Irritant" (often represented by the GHS07 exclamation mark pictogram).^{[4][8]}
 - Contact Information: Fill in the name of the Principal Investigator (PI) and the lab contact information.^[8]

Step 4: Waste Accumulation and Storage

Store the waste container safely within the laboratory until it is ready for pickup.

- **Keep Container Closed:** The waste container must be kept securely closed at all times, except when adding waste.^[6] Do not leave a funnel in the container.^[7]

- **Store in a Designated Area:** Store the container in a designated satellite accumulation area within your lab. This area should be away from drains and incompatible materials.[6][9]
- **Secondary Containment:** It is best practice to keep the waste container within a secondary containment bin to mitigate any potential leaks or spills.[6]

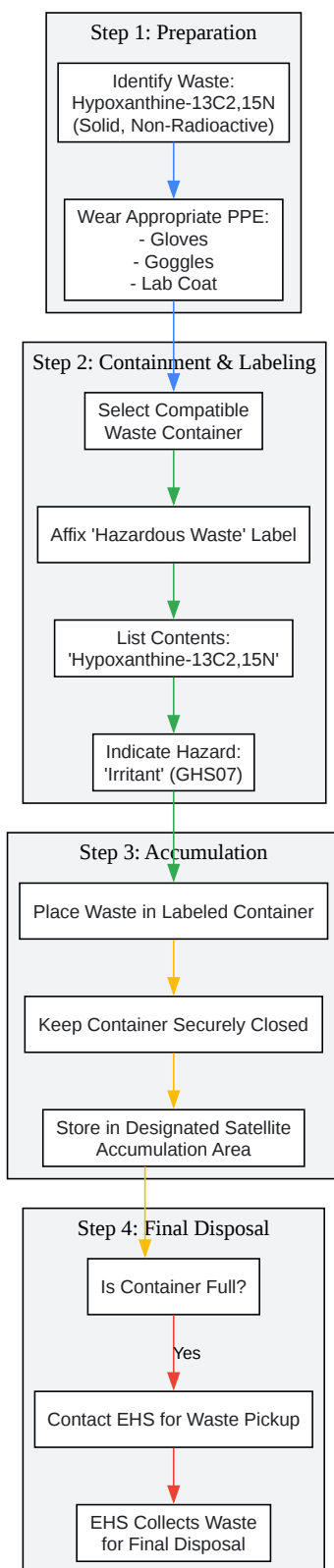
Step 5: Arranging for Final Disposal

Once the container is full or you are ready to dispose of it, follow your institutional procedures for waste pickup.

- **Do Not Dispose in Regular Trash or Sink:** Never dispose of chemical waste in the standard trash, biohazard bags, or down the drain.[6][9]
- **Request Pickup:** Contact your institution's EHS department to schedule a waste pickup. Follow their specific procedures for submitting a pickup request.
- **Maintain Records:** Keep a record of the waste generated and its disposal date as required by your institution.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Hypoxanthine-13C2,15N**.



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Caption: Workflow for the safe disposal of **Hypoxanthine-13C2,15N**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Hypoxanthine-13C2,15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589819#hypoxanthine-13c2-15n-proper-disposal-procedures]

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